

Benchmarking the lightfastness of "Disperse brown 4" against industry standards

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Compound of Interest		
Compound Name:	Disperse brown 4	
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Benchmarking the Lightfastness of Disperse Brown 4: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the lightfastness properties of C.I. **Disperse Brown 4** against other commercially available disperse brown dyes. The data presented is supported by standardized experimental protocols to ensure accuracy and reproducibility, offering valuable insights for material selection and development.

Comparative Analysis of Fastness Properties

The selection of a disperse dye is often governed by its fastness properties, with lightfastness being a critical parameter for applications where materials are exposed to significant light. The following table summarizes the lightfastness, wash fastness, and sublimation fastness of **Disperse Brown 4** and a selection of alternative disperse brown dyes. Lightfastness is rated on the Blue Wool Scale (1-8), where 8 indicates the highest fastness. Wash and sublimation fastness are rated on a grey scale (1-5), with 5 representing the best performance.



C.I. Name	Lightfastness (ISO)	Wash Fastness (ISO)	Sublimation Fastness (ISO)
Disperse Brown 4	5-6	4-5	4
Disperse Brown 1	5-6	4-5	3-4[1]
Disperse Brown 13	6	4	5[2]
Disperse Brown 19	6	5	5[3][4]
Disperse Brown 27	5-6	4-5	4-5

Experimental Protocols for Lightfastness Testing

The data presented in this guide is based on internationally recognized standards for determining the colorfastness to light of textiles. The primary methods used are ISO 105-B02 and AATCC Test Method 16.3, both of which utilize a xenon arc lamp to simulate natural daylight.

Principle of the Test

A specimen of the textile dyed with the disperse dye is exposed to artificial light under controlled conditions, alongside a set of blue wool references. The lightfastness of the dye is assessed by comparing the change in color of the test specimen with that of the blue wool references.

Apparatus

- Light Source: Xenon arc lamp with a correlated color temperature of 5500 K to 6500 K.
- Exposure Chamber: Controlled environment for temperature and humidity.
- Specimen Holders: To mount the textile samples.
- Blue Wool Standards: A set of standardized blue wool fabrics with known lightfastness ratings (1-8).
- Grey Scale for Color Change: To visually assess the change in color.



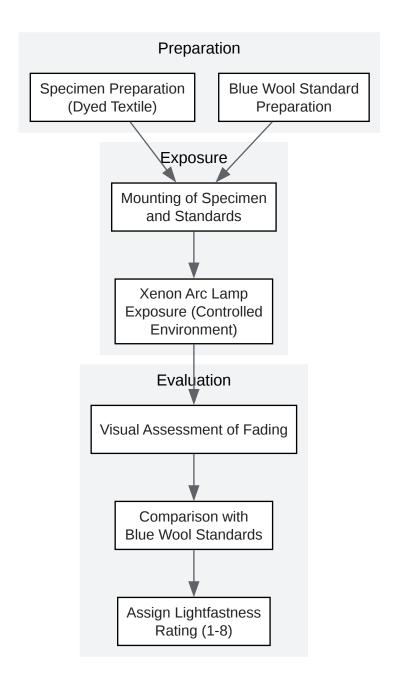
Procedure

- Specimen Preparation: A sample of the textile dyed with the disperse dye is prepared to the specified dimensions. A portion of the sample is covered to serve as an unexposed reference.
- Mounting: The specimen and the blue wool standards are mounted on holders and placed in the exposure chamber.
- Exposure Conditions: The chamber is set to specific conditions of temperature, humidity, and irradiance as prescribed by the chosen standard (ISO 105-B02 or AATCC 16.3).
- Exposure: The specimens and standards are exposed to the xenon arc light for a
 predetermined duration or until a specific blue wool standard has faded to a particular grey
 scale rating.
- Evaluation: After exposure, the change in color of the test specimen is compared to the change in the blue wool standards. The lightfastness rating is assigned based on the blue wool standard that shows a similar degree of fading.

Experimental Workflow

The following diagram illustrates the general workflow for determining the lightfastness of a disperse dye according to industry standards.





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Caption: Workflow for Lightfastness Testing of Disperse Dyes.

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